

Best practices for handling and storing 6-Me-ATP

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Compound of Interest

Compound Name: 6-Me-ATP

Cat. No.: B15540736

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Technical Support Center: 6-Me-ATP

This technical support center provides researchers, scientists, and drug development professionals with best practices for handling and storing **6-Me-ATP** (N6-Methyladenosine 5'-triphosphate). Below you will find troubleshooting guides and frequently asked questions to address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **6-Me-ATP**?

A1: **6-Me-ATP** (N6-Methyl-ATP) is a modified derivative of adenosine triphosphate (ATP).^{[1][2]} It is characterized by a methyl group on the N6 position of the adenine base. It serves as a phosphate group donor and shows excellent binding affinity to certain kinases, such as GSK3 β .^{[1][2]}

Q2: What are the primary applications of **6-Me-ATP** in research?

A2: **6-Me-ATP** is primarily used in biochemical and cellular assays. It is particularly useful for:

- Serving as a phosphate donor for kinases like GSK3 β in phosphorylation studies.^{[1][2]}
- Investigating the ATP-binding capabilities of various kinases across the proteome.^[2]
- Acting as a modulator of P2Y receptors.^[3]

Q3: How should I store solid (powder) **6-Me-ATP**?

A3: For long-term storage, it is recommended to store the solid powder frozen and with a desiccant to keep it dry.^[4] While it may be shipped at ambient temperature without degradation, consistent frozen storage minimizes decomposition to less than 0.5% per year.^[4]

Q4: What is the best practice for preparing and storing **6-Me-ATP** solutions?

A4: To prepare a stock solution, dissolve the **6-Me-ATP** sodium salt in water; it is readily soluble.^[4] For stability, it is crucial to neutralize the solution to a pH between 6.8 and 7.4.^{[5][6]} ATP solutions are labile in acidic conditions.^[4] Store aqueous solutions in aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.^[6] Neutral solutions stored frozen can be stable for at least a year.^[4]

Q5: What are the signs of **6-Me-ATP** degradation?

A5: The primary degradation products of ATP and its derivatives are ADP (adenosine diphosphate) and AMP (adenosine monophosphate).^{[4][7]} Inconsistent or lower-than-expected activity in enzymatic assays, such as kinase assays, can be a functional indicator of degradation. The concentration of total adenylates (ATP+ADP+AMP) remains relatively stable even as ATP degrades.^[7]

Q6: What safety precautions should I take when handling **6-Me-ATP**?

A6: Standard laboratory safety practices should be followed. This includes wearing personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat.^[8] Avoid forming and inhaling dust if handling the powdered form.^[8] Ensure good ventilation in the workspace.^[8] For detailed information, always consult the Safety Data Sheet (SDS) provided by the supplier.

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Inconsistent Kinase Assay Results	1. Degradation of 6-Me-ATP: The compound may have hydrolyzed due to improper storage (e.g., wrong pH, multiple freeze-thaw cycles). 2. Incorrect Concentration: Errors in preparing the stock solution or dilutions.	1. Prepare a fresh stock solution from solid powder. Ensure the solution pH is neutral (7.0-7.4) and store it in single-use aliquots at -20°C or below. 2. Verify the concentration of your stock solution using UV spectrophotometry (Absorbance at 259 nm).
Low or No Phosphorylation	1. Inactive Kinase: The enzyme may have lost activity. 2. Sub-optimal Buffer Conditions: The assay buffer may lack necessary components like Mg^{2+} , which is crucial for ATP-dependent reactions.	1. Run a positive control with a known active kinase and standard ATP to confirm enzyme viability. 2. Ensure your assay buffer contains an appropriate concentration of divalent cations like Mg^{2+} . The presence of Mg^{2+} can affect the free energy of ATP hydrolysis.
Solubility Issues	1. Incorrect Solvent: Using a solvent other than water for the sodium salt form. 2. Low pH of Solution: Unbuffered aqueous solutions of ATP can be mildly acidic (around pH 3.5), which might affect solubility or the stability of other components.	1. Use high-purity water to dissolve the 6-Me-ATP sodium salt. 2. Adjust the pH of the stock solution to ~7.4 using a suitable buffer (e.g., TRIS or HEPES) to improve stability and mimic physiological conditions.

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₈ N ₅ O ₁₃ P ₃ (for free acid)	[1]
Appearance	White, crystalline powder	[4]
Solubility	Soluble in water (up to 50 mg/ml for sodium salt)	[4]
Long-Term Storage (Solid)	Store frozen with desiccant	[4]
Storage (Aqueous Solution)	Stable for at least one year at -20°C (pH ~7)	[4][6]
pH Stability	Stable in aqueous solutions between pH 6.8 and 7.4	[5]
Primary Degradation Products	ADP and AMP	[4][7]

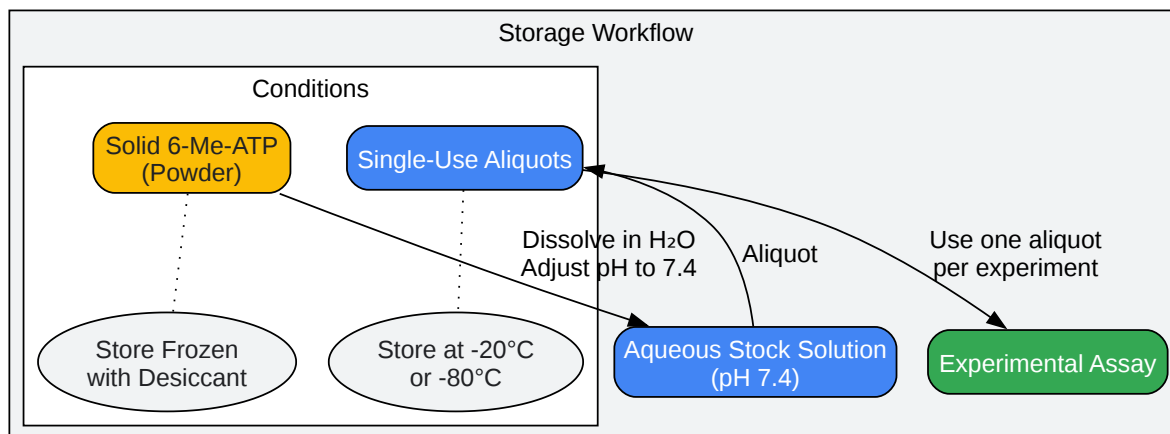
Experimental Protocols

Protocol: Preparation of a 10 mM **6-Me-ATP** Stock Solution

- **Weighing:** Carefully weigh the required amount of solid **6-Me-ATP** (sodium salt) in a microfuge tube using a calibrated analytical balance.
- **Dissolution:** Add nuclease-free water to the tube to achieve a concentration slightly higher than 10 mM to allow for pH adjustment. Vortex briefly to dissolve the powder completely.
- **pH Adjustment:** Measure the pH of the solution. ATP solutions are naturally acidic.[6] Adjust the pH to 7.4 using small additions of a dilute NaOH solution. This step is critical for the stability of the solution.[5]
- **Final Volume:** Add nuclease-free water to reach the final calculated volume for a 10 mM concentration.
- **Concentration Verification (Optional but Recommended):** Measure the absorbance of a diluted sample at 259 nm to confirm the concentration.

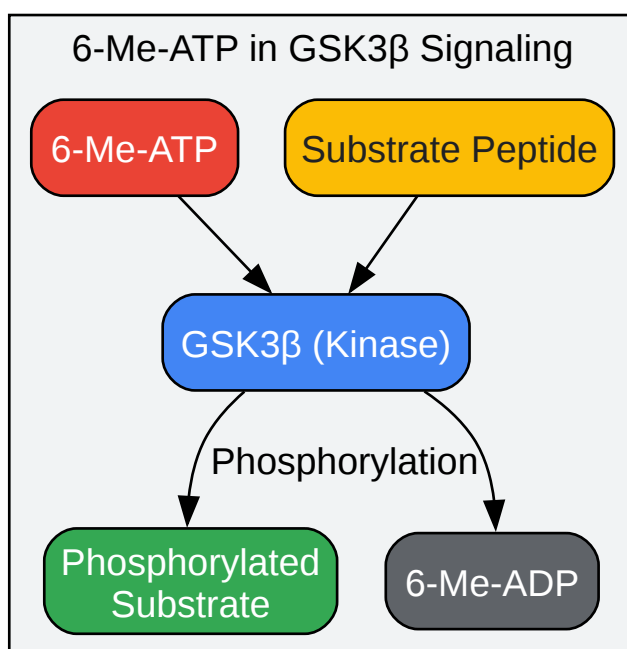
- Aliquoting and Storage: Dispense the stock solution into small, single-use aliquots to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term use.[6]

Visualizations



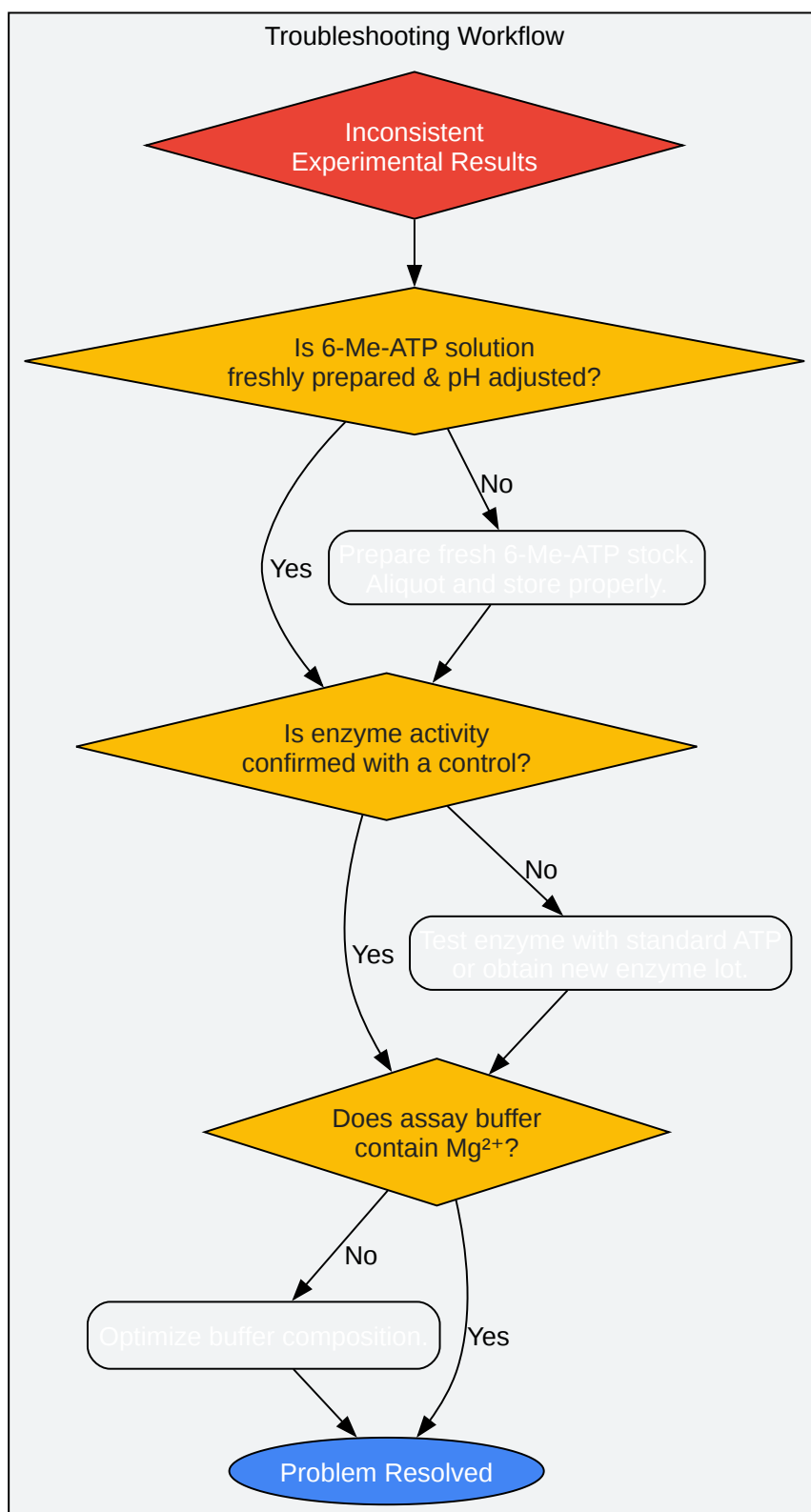
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Caption: Recommended workflow for storing and handling **6-Me-ATP**.



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Caption: Role of **6-Me-ATP** as a phosphate donor for GSK3 β .



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Caption: Decision tree for troubleshooting inconsistent results.

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